

Personal protective equipment for handling 6,3'-Dimethoxyflavone

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Compound of Interest

Compound Name: 6,3'-Dimethoxyflavone

Cat. No.: B1201445

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Essential Safety and Handling Guide for 6,3'-Dimethoxyflavone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6,3'-Dimethoxyflavone**. Adherence to these guidelines is critical for ensuring laboratory safety and proper chemical management.

Hazard Identification and Classification

6,3'-Dimethoxyflavone is classified as an acute oral toxicant. While specific toxicological data is limited, it is identified as "Acute Toxicity 4, Oral" with the hazard statement H302: Harmful if swallowed.[1] A structurally related compound, 6,3'-Dimethoxy-3-Hydroxyflavone, is classified as "Acute Toxicity 3," indicating it is toxic if swallowed.[2] Therefore, caution must be exercised to avoid ingestion and direct contact.

GHS Hazard Information:

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	Warning	H302: Harmful if swallowed[1]	

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure. The following table summarizes the required PPE for handling **6,3'-Dimethoxyflavone**.

Protection Type	Recommended Equipment	Standard
Eye and Face Protection	Chemical safety goggles or a face shield worn over safety glasses.	ANSI Z87.1 or EN 166
Skin Protection	- Gloves: Chemically resistant gloves. Nitrile gloves are a common choice for handling solids, but glove compatibility should be verified. [3] [4] - Lab Coat: A standard laboratory coat.	EN 374
Respiratory Protection	A NIOSH-approved dust mask or respirator should be used if handling the solid form creates dust.	NIOSH or EN 149

Experimental Protocols: Safe Handling and Operational Plan

1. Engineering Controls:

- Handle **6,3'-Dimethoxyflavone** in a well-ventilated area.[\[3\]](#)
- A chemical fume hood is recommended for procedures that may generate dust or aerosols.

2. Procedural Steps for Handling:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Prepare the work area by covering surfaces with absorbent, disposable bench paper.

- **Weighing:** When weighing the solid compound, perform this task in a fume hood or a designated weighing enclosure to minimize dust inhalation.
- **Dissolving:** If preparing a solution, add the solid to the solvent slowly. Avoid splashing. Flavone, the parent compound, is soluble in organic solvents like ethanol, DMSO, and dimethylformamide.[5]
- **Post-Handling:** After handling, thoroughly wash hands and any exposed skin with soap and water.[3] Decontaminate all surfaces and equipment used.

Disposal Plan

Proper disposal of **6,3'-Dimethoxyflavone** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

Waste Segregation and Collection:

Waste Type	Disposal Container
Solid 6,3'-Dimethoxyflavone Waste	Labeled, sealed container for chemical waste.
Contaminated Labware (e.g., pipette tips, gloves)	Segregated solid waste container.
Liquid Waste (Solutions containing 6,3'-Dimethoxyflavone)	Labeled, sealed container for liquid chemical waste.

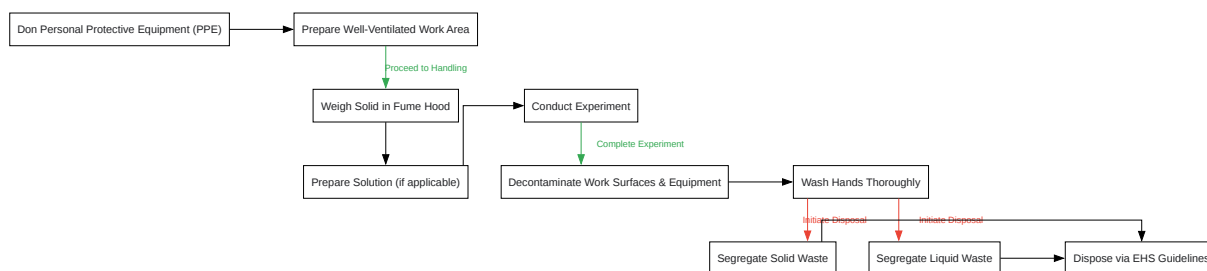
Disposal Methodology:

- **Solid Waste:** Unused or waste **6,3'-Dimethoxyflavone** should be collected in a designated, properly labeled, and sealed container.
- **Contaminated Materials:** All disposable items that have come into contact with the chemical, such as gloves, weigh boats, and bench paper, should be placed in a designated hazardous waste container.
- **Liquid Waste:** Solutions containing **6,3'-Dimethoxyflavone** should be collected in a compatible, labeled waste container. Do not pour down the drain.[4]

- Final Disposal: All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

Visual Workflow for Safe Handling

The following diagram outlines the logical workflow for the safe handling of **6,3'-Dimethoxyflavone**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **6,3'-Dimethoxyflavone**.

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References

- 1. 6,3'-dimethoxyflavone AldrichCPR [sigmaaldrich.com]
- 2. 6,3'-Dimethoxy-3-Hydroxyflavone | C17H14O5 | CID 688835 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. uprm.edu [uprm.edu]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
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